

# Personal protective equipment for handling 1,1,1-Trifluoro-2-iodoethane

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## Compound of Interest

Compound Name: 1,1,1-Trifluoro-2-iodoethane

Cat. No.: B141898

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## Essential Safety and Handling Guide for 1,1,1-Trifluoro-2-iodoethane

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **1,1,1-Trifluoro-2-iodoethane** (CAS 353-83-3) in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

## Hazard Identification and Quantitative Data

**1,1,1-Trifluoro-2-iodoethane** is a halogenated hydrocarbon that presents several hazards. It is crucial to be aware of its properties to handle it safely.

Primary Hazards:

- Skin Irritation: Causes skin irritation[1][2][3].
- Eye Irritation: Causes serious eye irritation[1][2][3].
- Respiratory Irritation: May cause respiratory irritation[1][2][3][4][5][6].

The toxicological properties of this compound have not been fully investigated[4]. To date, no occupational exposure limits (OELs) have been established by major regulatory bodies for **1,1,1-Trifluoro-2-iodoethane**[7].

#### Physicochemical Properties:

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>2</sub> F <sub>3</sub> I	[2][8]
Molecular Weight	209.94 g/mol	[2][9][10]
Appearance	Colorless to pink or light red liquid	[2][6]
Boiling Point	54.8 °C	[2][4][9]
Density	2.13 g/mL at 25 °C	[2][4][9]
Vapor Pressure	272.9 hPa at 20 °C (3.96 psi)	[4][6][9]
Flash Point	53-55 °C	[2][6]
Storage Temperature	2-8°C	[4][9]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **1,1,1-Trifluoro-2-iodoethane**.

PPE Category	Specifications and Recommendations
Hand Protection	Wear chemical-resistant gloves. While specific breakthrough times for 1,1,1-Trifluoro-2-iodoethane are not available, gloves made of Viton or laminate film are generally recommended for halogenated hydrocarbons. Double gloving with nitrile gloves may be considered for splash protection, but prolonged contact should be avoided[11]. Always inspect gloves for integrity before use and dispose of them immediately after contamination[5][12].
Eye and Face Protection	Use chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[4][7][13]. A face shield should be worn in situations with a high risk of splashing[13].
Skin and Body Protection	Wear a fully buttoned laboratory coat. For larger quantities or in case of a significant spill risk, a chemical-resistant apron is recommended[11][13]. Safety shoes should also be worn[13].
Respiratory Protection	All handling of 1,1,1-Trifluoro-2-iodoethane should be conducted in a certified chemical fume hood to minimize inhalation exposure[5]. If work outside a fume hood is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required[13].

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,1,1-Trifluoro-2-iodoethane** is essential for safety.

### 3.1. Preparation:

- Designated Area: All work with **1,1,1-Trifluoro-2-iodoethane** should be performed in a designated area within a certified chemical fume hood[11].
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested[4][6][13].
- Spill Kit: Have a spill kit containing an inert absorbent material (e.g., sand, silica gel, or commercial sorbent) readily available[4][7].
- Review SDS: Always review the Safety Data Sheet (SDS) before starting any new procedure[5].

### 3.2. Handling:

- Container Inspection: Before use, inspect the container for any damage or leaks.
- Dispensing: When transferring or dispensing the liquid, do so slowly and carefully to avoid splashing.
- Avoid Incompatibilities: Keep **1,1,1-Trifluoro-2-iodoethane** away from strong oxidizing agents[4][7].
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from light[2][14]. The recommended storage temperature is between 2-8°C[4][9].

### 3.3. Post-Handling:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling[4].
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.

## Disposal Plan

Proper disposal of **1,1,1-Trifluoro-2-iodoethane** and its contaminated materials is crucial to prevent environmental contamination.

- Waste Segregation:

- Collect all waste containing **1,1,1-Trifluoro-2-iodoethane** in a dedicated, properly labeled hazardous waste container.
- This waste stream is classified as halogenated organic waste[5][15].
- Do not mix with non-halogenated waste, as this significantly increases disposal costs[5][16].
- Keep separate from acidic or alkaline waste streams[5].
- Container Management:
  - Use a compatible container, such as a polyethylene carboy, for waste collection[5][11].
  - Keep the waste container tightly closed when not in use and store it in a designated satellite accumulation area[5].
- Disposal Procedure:
  - Dispose of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company[1][5].
  - Do not dispose of **1,1,1-Trifluoro-2-iodoethane** down the drain or by evaporation[11].
  - Handle uncleaned, empty containers as you would the product itself[1][5].

## Emergency Procedures

### 5.1. Spills:

- Small Spills (in a fume hood):
  - Absorb the spill with an inert, non-combustible material[4][7].
  - Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with an appropriate solvent.

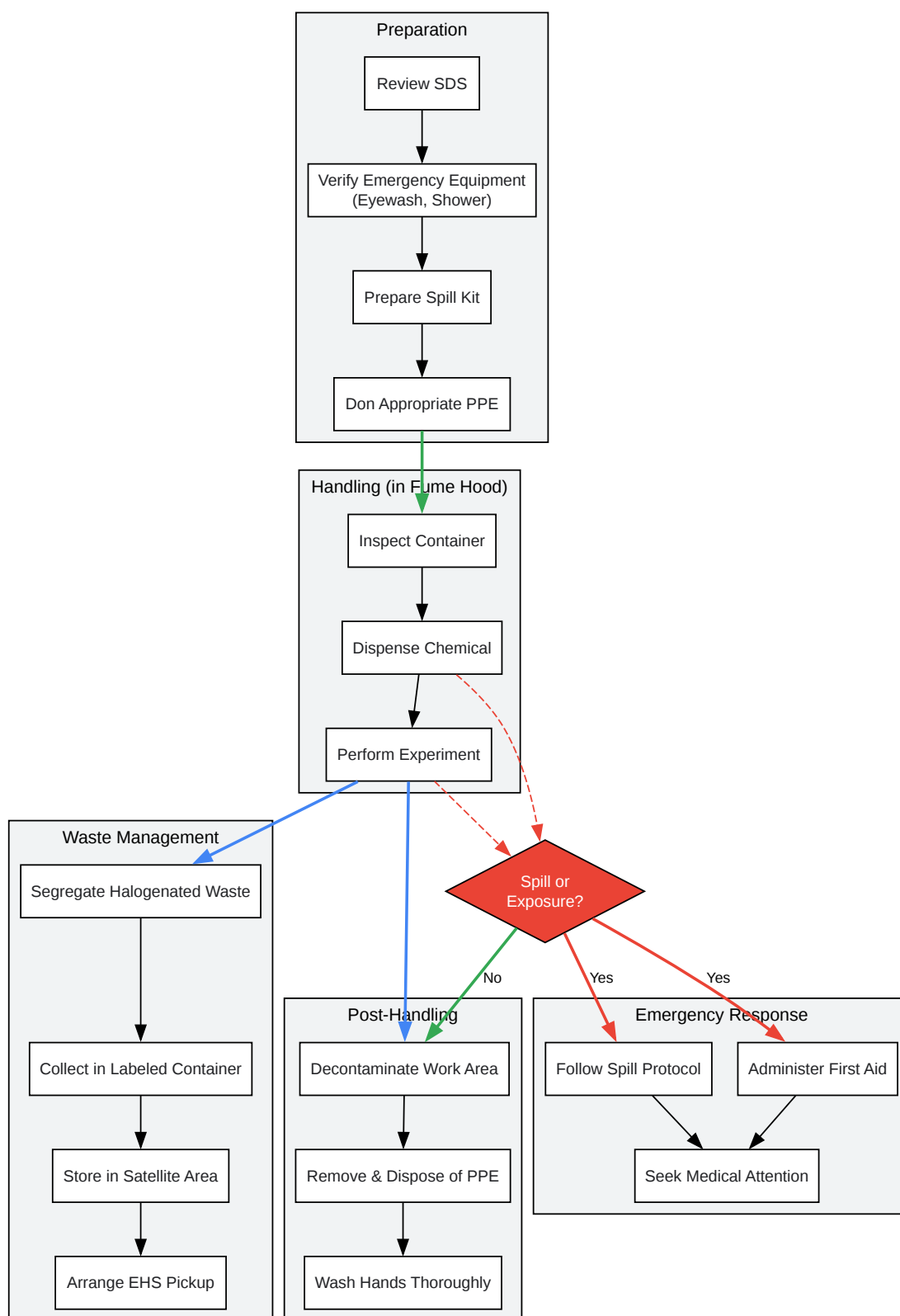
- Large Spills (or any spill outside a fume hood):
  - Evacuate the immediate area.
  - Alert others and contact your institution's EHS or emergency response team.
  - If trained and equipped, contain the spill without risking personal exposure.

## 5.2. First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[4][5][6].
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists[4][5][6].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention[4][5][6].
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention[4][5][6].

## Workflow for Safe Handling and Disposal

The following diagram outlines the logical flow for safely managing **1,1,1-Trifluoro-2-iodoethane** in the laboratory.



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Caption: Workflow for handling and disposal of **1,1,1-Trifluoro-2-iodoethane**.

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